

# Analytical standards and reference materials for Butocarboxim quantification

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## Compound of Interest

Compound Name: Butocarboxim

CAS No.: 34681-10-2

Cat. No.: B1668103

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## Application Notes and Protocols for the Quantification of Butocarboxim

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the quantification of **Butocarboxim**, a carbamate insecticide, using analytical standards and reference materials. The methodologies outlined are essential for residue analysis in agricultural products and environmental samples, ensuring regulatory compliance and food safety.

## Analytical Standards and Reference Materials

High-purity analytical standards are critical for accurate quantification. Certified reference materials (CRMs) for **Butocarboxim** and its metabolites are available from various suppliers.

Available Reference Materials:

- **Butocarboxim**: Offered as a neat solid or in solution (e.g., 100 µg/mL in acetonitrile)[1][2]. It is a synthetic carbamate used as a systemic insecticide for sucking insects[3][4].
- **Butocarboxim-sulfoxide**: A metabolite of **Butocarboxim**, available as a high-purity reference material[5].
- **Butoxycarboxim**: Another metabolite of **Butocarboxim**.

It is recommended to use certified reference materials to ensure traceability and accuracy of analytical results.

## Quantification of Butocarboxim using High-Performance Liquid Chromatography (HPLC)

A widely used method for **Butocarboxim** quantification involves HPLC with post-column derivatization and fluorescence detection. This method offers high sensitivity and selectivity for carbamate pesticides. **Butocarboxim** is a thermally labile compound, making HPLC a more suitable technique than Gas Chromatography (GC).

### Experimental Protocol: HPLC with Post-Column Derivatization

This protocol is adapted from the method described by Tseng et al. (1999) for the analysis of **Butocarboxim** in agricultural products.

Instrumentation:

- HPLC system equipped with a pump, autosampler, and fluorescence detector.
- Post-column reactor with a heating unit (90°C) and reaction loops.
- Analytical column: Lichrospher 60 RP-Select B (5 µm, 250 x 4.0 mm i.d.) or equivalent.

Reagents and Standards:

- Acetonitrile (LC grade)

- Water (deionized)
- Sodium hydroxide (0.05 N)
- o-Phthaldialdehyde (OPA)/2-mercaptoethanol derivatization reagent
- **Butocarboxim** certified reference standard
- Sodium chloride
- Dichloromethane
- n-Hexane
- Acetone (residue grade)
- Anhydrous sodium sulfate
- Aminopropyl solid-phase extraction (SPE) cartridges

#### Preparation of Standard Solutions:

- Prepare a stock solution of **Butocarboxim** (e.g., 1000 µg/mL) by accurately weighing the reference standard and dissolving it in a suitable solvent like methanol.
- Prepare working standard solutions by serial dilution of the stock solution with the mobile phase to construct a calibration curve (e.g., 1 to 8 µg/mL).

#### Sample Preparation (for Agricultural Products):

- Extraction: Homogenize the sample and extract with acetone.
- Concentration: Concentrate the acetone extract using a rotary evaporator at 35-40°C.
- Liquid-Liquid Partitioning: Dissolve the residue in a 10% sodium chloride solution and partition with n-hexane to remove nonpolar co-extractives. Collect the aqueous phase.
- Dichloromethane Extraction: Extract the aqueous phase twice with dichloromethane.

- **Evaporation and Reconstitution:** Evaporate the dichloromethane extract and dissolve the residue in a small volume of dichloromethane.
- **Solid-Phase Extraction (SPE) Cleanup:** Pass the reconstituted extract through an aminopropyl SPE cartridge for cleanup.
- **Final Preparation:** Elute the cartridge with dichloromethane, evaporate the eluate to dryness, and dissolve the final residue in acetonitrile for HPLC analysis.

#### HPLC Conditions:

| Parameter              | Value                                                |
|------------------------|------------------------------------------------------|
| Mobile Phase           | Acetonitrile:Water (25:75, v/v)                      |
| Flow Rate              | 1.0 mL/min                                           |
| Injection Volume       | 20 µL                                                |
| Column                 | Lichrospher 60 RP-Select B (5 µm, 250 x 4.0 mm i.d.) |
| Post-Column Reagent 1  | 0.05 N Sodium Hydroxide at 0.5 mL/min                |
| Post-Column Reagent 2  | OPA/2-mercaptoethanol solution at 0.5 mL/min         |
| Reaction Temperature   | 90°C                                                 |
| Fluorescence Detection | Excitation: 340 nm, Emission: 455 nm                 |

#### Data Analysis:

- Identify **Butocarboxim** by comparing the retention time of the peak in the sample chromatogram with that of the standard.
- Quantify the concentration using a calibration curve generated from the peak areas of the standards.

## Quantitative Data Summary

The following table summarizes the performance of the described HPLC method.

| Parameter                    | Radishes    | Bamboo Sprouts |
|------------------------------|-------------|----------------|
| Spike Level (ppm)            | 0.1 - 0.3   | 0.2            |
| Average Recovery (%)         | 81.9 - 82.6 | 82.5           |
| Coefficient of Variation (%) | 3.5 - 9.0   | 4.4            |
| Limit of Detection (LOD)     | 0.05 ppm    | 0.05 ppm       |

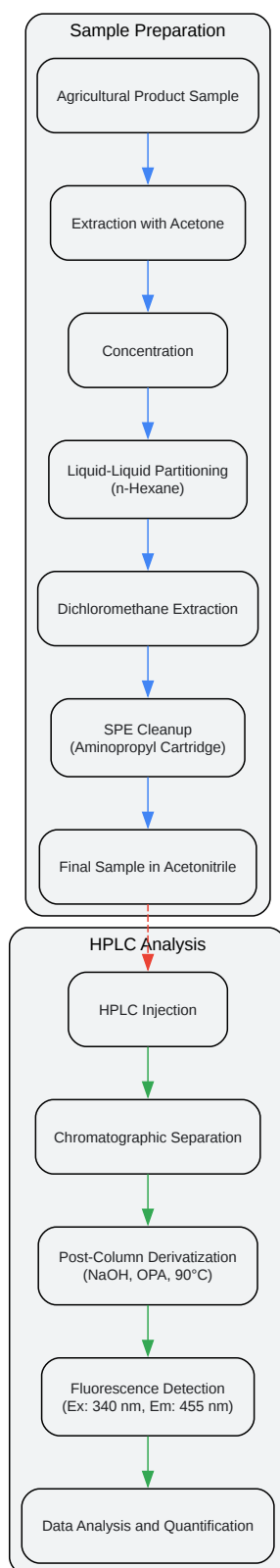
## Alternative Quantification Methods

While HPLC with post-column derivatization is a robust method, other techniques can also be employed for **Butocarboxim** analysis.

- Gas Chromatography (GC): Pre-column derivatization followed by GC has been reported. However, **Butocarboxim**'s thermal lability can be a challenge. A GC method for intact determination of **Butocarboxim** and its metabolites has been described using a thermionic specific detector (TSD) and a low-load liquid phase column to avoid thermal breakdown.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique offers high sensitivity and specificity and is suitable for multi-residue analysis of pesticides, including **Butocarboxim**. The use of triggered Multiple Reaction Monitoring (tMRM) can increase confidence in analyte identification.

## Visualizations

### Experimental Workflow for Butocarboxim Quantification

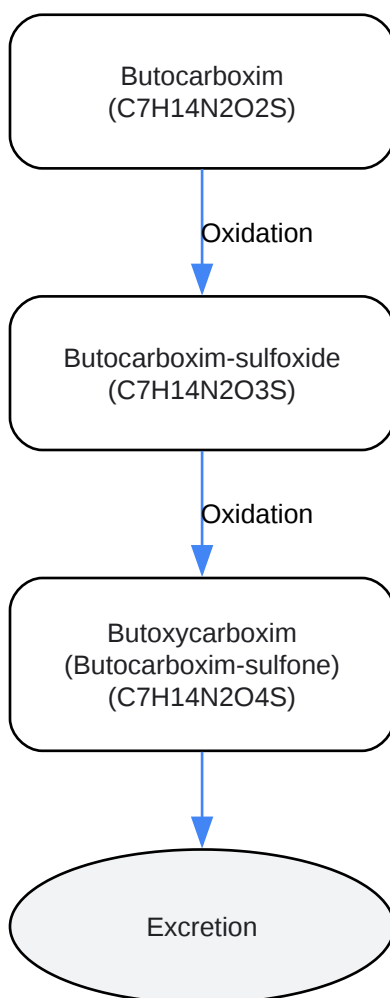


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Caption: Workflow for **Butocarboxim** analysis in agricultural products.

## Metabolic Pathway of Butocarboxim

**Butocarboxim** is metabolized in mammals primarily through oxidation to **Butocarboxim-sulfoxide** and subsequently to **Butoxycarboxim**, which are then excreted.



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Caption: Metabolic pathway of **Butocarboxim** in mammals.

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## References

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- [2. Butocarboxim certified reference material, mixture of isomers, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. Butocarboxim | C7H14N2O2S | CID 36879 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Butocarboxim sulfoxide | C7H14N2O3S | CID 9576739 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. hpc-standards.com \[hpc-standards.com\]](https://www.hpc-standards.com)
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